

# commercial suppliers of high-purity 2,5-Dichlorobenzylamine

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## Compound of Interest

Compound Name: 2,5-Dichlorobenzylamine

Cat. No.: B130939

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An In-depth Guide to Commercial Sourcing of High-Purity **2,5-Dichlorobenzylamine** for Researchers and Drug Development Professionals

For researchers, scientists, and professionals in drug development, securing high-purity chemical reagents is a critical first step in the experimental workflow. This technical guide provides an overview of commercial suppliers for high-purity **2,5-Dichlorobenzylamine** (CAS No. 10541-69-2), including key quantitative data and general protocols for handling. **2,5-Dichlorobenzylamine** is recognized as an important raw material and intermediate in organic synthesis, pharmaceuticals, and agrochemicals.<sup>[1][2]</sup>

## Commercial Suppliers and Physical Properties

High-purity **2,5-Dichlorobenzylamine** is available from several major chemical suppliers. The most commonly offered purity is 97%. Below is a summary of key data from various suppliers to facilitate comparison.

Supplier/Brand	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical Form	Refractive Index	Boiling Point (°C/mmHg)	Density (g/mL at 25°C)
Thermo Scientific Chemicals	≥96.0% (GC)	10541-69-2	C <sub>7</sub> H <sub>7</sub> Cl <sub>2</sub> N	176.04	Clear colorless to yellow liquid	1.5750-1.5800 @ 20°C	74-76 / 0.1	Not specified
Sigma-Aldrich	97%	10541-69-2	C <sub>7</sub> H <sub>7</sub> Cl <sub>2</sub> N	176.04	Liquid	n <sub>20</sub> /D 1.579	74-76 / 0.1	1.3172
United States Biological	Highly Purified	10541-69-2	C <sub>7</sub> H <sub>7</sub> Cl <sub>2</sub> N	176.04	Not specified	Not specified	Not specified	Not specified
MyBioSource	Not specified	10541-69-2	Not specified	Not specified	Not specified	Not specified	Not specified	Not specified

Note: Data is compiled from the respective supplier websites and may be subject to change. It is recommended to request a certificate of analysis for lot-specific data.

## Experimental Protocols and Handling

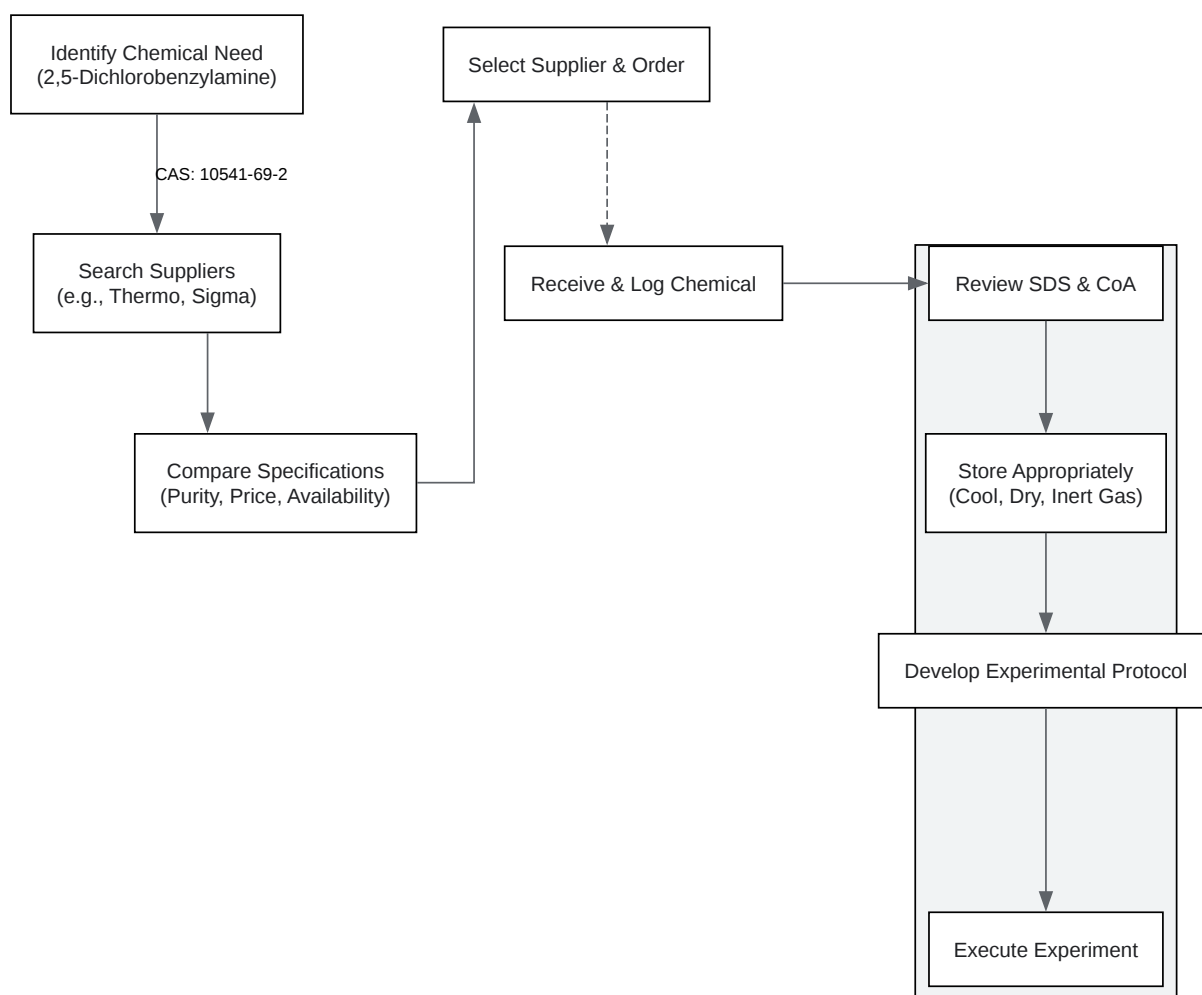
Detailed experimental protocols for the specific applications of **2,5-Dichlorobenzylamine** are typically not provided by commercial suppliers, as the use of this chemical is highly dependent on the specific research or synthesis being undertaken. Researchers are expected to develop their own protocols based on established chemical literature and their experimental goals. However, suppliers do provide essential information for the safe handling and storage of the compound.

## General Handling and Storage Recommendations:

- **Storage:** Store in a cool place in a tightly closed container that is kept in a dry and well-ventilated area.<sup>[2]</sup> Containers that have been opened must be carefully resealed and kept upright to prevent leakage.<sup>[2]</sup>
- **Inert Atmosphere:** It is recommended to handle and store this air-sensitive compound under an inert gas.<sup>[2]</sup>
- **Incompatibilities:** Avoid strong oxidizing agents.<sup>[2]</sup>
- **Solubility:** The compound is not miscible or is difficult to mix with water.<sup>[2]</sup>

## Logical Workflow for Sourcing and Utilization

The following diagram illustrates a typical workflow for a researcher sourcing a chemical like **2,5-Dichlorobenzylamine** for laboratory use.



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Caption: Workflow for sourcing and using laboratory chemicals.

## Safety and Hazard Information

According to safety data provided by suppliers, **2,5-Dichlorobenzylamine** is classified as a hazardous substance.

- Signal Word: Danger
- Hazard Statements: H301 (Toxic if swallowed), H314 (Causes severe skin burns and eye damage).
- Personal Protective Equipment (PPE): Recommended PPE includes faceshields, gloves, goggles, and a suitable respirator filter (e.g., type ABEK (EN14387)).

It is imperative to consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical and to conduct a thorough risk assessment for any experimental procedure involving it.

## Signaling Pathways

Information regarding specific biological signaling pathways involving **2,5-Dichlorobenzylamine** is not readily available in the public domain from commercial suppliers. It is noted that the compound is a dichlorinated benzylamine with an inhibitory effect on phenylethanolamine N-methyl transferase.[3][4] Researchers in drug development would need to perform their own in-vitro and in-vivo studies to elucidate the mechanisms of action and any associated signaling cascades relevant to their specific target.

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## References

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